

Measuring IL-17 Levels in Response to TMP778: Application Notes and Protocols

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Compound of Interest

Compound Name: *TMP778*

Cat. No.: *B10824322*

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Abstract

This document provides detailed application notes and protocols for measuring the in vitro and in vivo effects of **TMP778**, a selective Retinoic acid receptor-related orphan receptor gamma t (RORyt) inverse agonist, on Interleukin-17 (IL-17) production. **TMP778** has been identified as a potent inhibitor of Th17 cell differentiation and function, making it a compound of interest for the development of therapeutics for autoimmune and inflammatory diseases.[1][2] These protocols are designed to offer standardized methods for assessing the efficacy of **TMP778** and similar compounds in a research and drug development setting.

Introduction

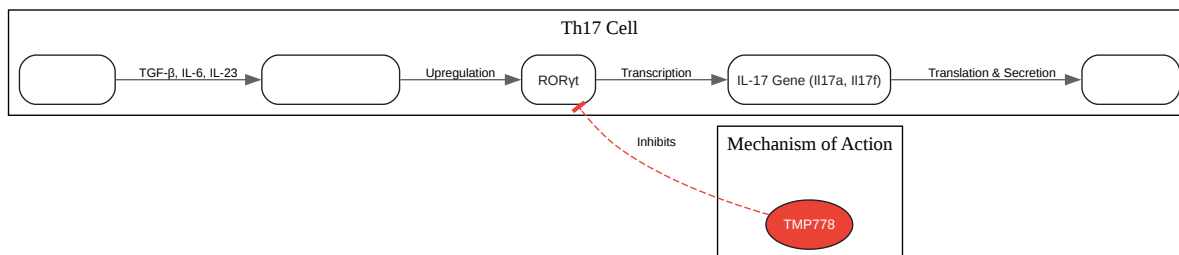
Interleukin-17 (IL-17) is a pro-inflammatory cytokine predominantly produced by T helper 17 (Th17) cells.[3] It plays a critical role in the pathogenesis of various autoimmune diseases, including psoriasis, rheumatoid arthritis, and multiple sclerosis.[2][4] The transcription factor RORyt is the master regulator of Th17 cell differentiation and is essential for the production of IL-17.[1][2][4]

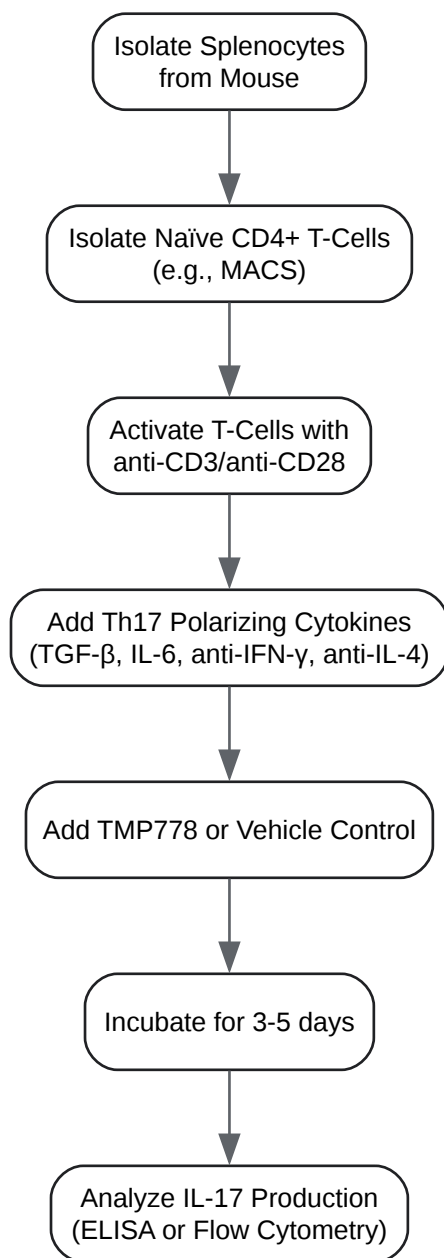
TMP778 is a potent and selective small molecule inverse agonist of RORyt.[5] By binding to RORyt, **TMP778** inhibits its transcriptional activity, leading to a significant reduction in IL-17 gene expression and subsequent protein secretion.[1][6] This mechanism of action makes

TMP778 a valuable tool for studying the IL-17 pathway and a promising candidate for therapeutic intervention in IL-17-mediated diseases.

These application notes provide detailed protocols for the in vitro differentiation of Th17 cells, treatment with **TMP778**, and the subsequent quantification of IL-17 levels using Enzyme-Linked Immunosorbent Assay (ELISA) and Flow Cytometry.

Signaling Pathway of **TMP778** in Th17 Cells





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